

A Comprehensive Technical Guide to 2-Aminoethyl Hydrogen Sulfate

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Compound of Interest

Compound Name: 2-Aminoethyl hydrogen sulfate

Cat. No.: B043139

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CAS Number: 926-39-6

This technical guide provides an in-depth overview of **2-Aminoethyl hydrogen sulfate**, a versatile compound with significant applications in biochemical research and as a precursor in pharmaceutical and chemical synthesis. Known for its role as an inhibitor of GABA transaminase, this document details its chemical and physical properties, synthesis protocols, mechanism of action, and key experimental procedures relevant to researchers, scientists, and professionals in drug development.

Physicochemical Properties

2-Aminoethyl hydrogen sulfate, also known as ethanolamine-O-sulfate (EOS), is a white to slightly beige crystalline powder.^{[1][2][3]} Its fundamental properties are summarized in the table below.

Property	Value	References
CAS Number	926-39-6	[4][5]
Molecular Formula	C ₂ H ₇ NO ₄ S	[4][5]
Molecular Weight	141.15 g/mol	[4][5][6]
Melting Point	277-280 °C (decomposes)	[1][2][7]
Appearance	White to slightly beige fine crystalline powder	[1][2][3]
Water Solubility	Soluble	[1][8]
IUPAC Name	2-aminoethyl hydrogen sulfate	[6]
Synonyms	Sulfuric acid mono(2-aminoethyl) ester, Ethanolamine O-sulfate (EOS), 2-Aminoethyl sulfate	[5][8]
InChI Key	WSYUEVRAMDSJKL-UHFFFAOYSA-N	[6][7]
SMILES	C(COS(=O)(=O)O)N	[6]

Synthesis of 2-Aminoethyl Hydrogen Sulfate

The synthesis of **2-Aminoethyl hydrogen sulfate** is most commonly achieved through the reaction of ethanolamine with sulfuric acid or sulfur trioxide.[8][9] Several methods have been described, with variations in solvents, catalysts, and reaction conditions to optimize yield and purity.[9][10]

Experimental Protocol: Synthesis from Ethanolamine and Sulfuric Acid

This protocol describes a common laboratory-scale synthesis.[2][10]

Materials:

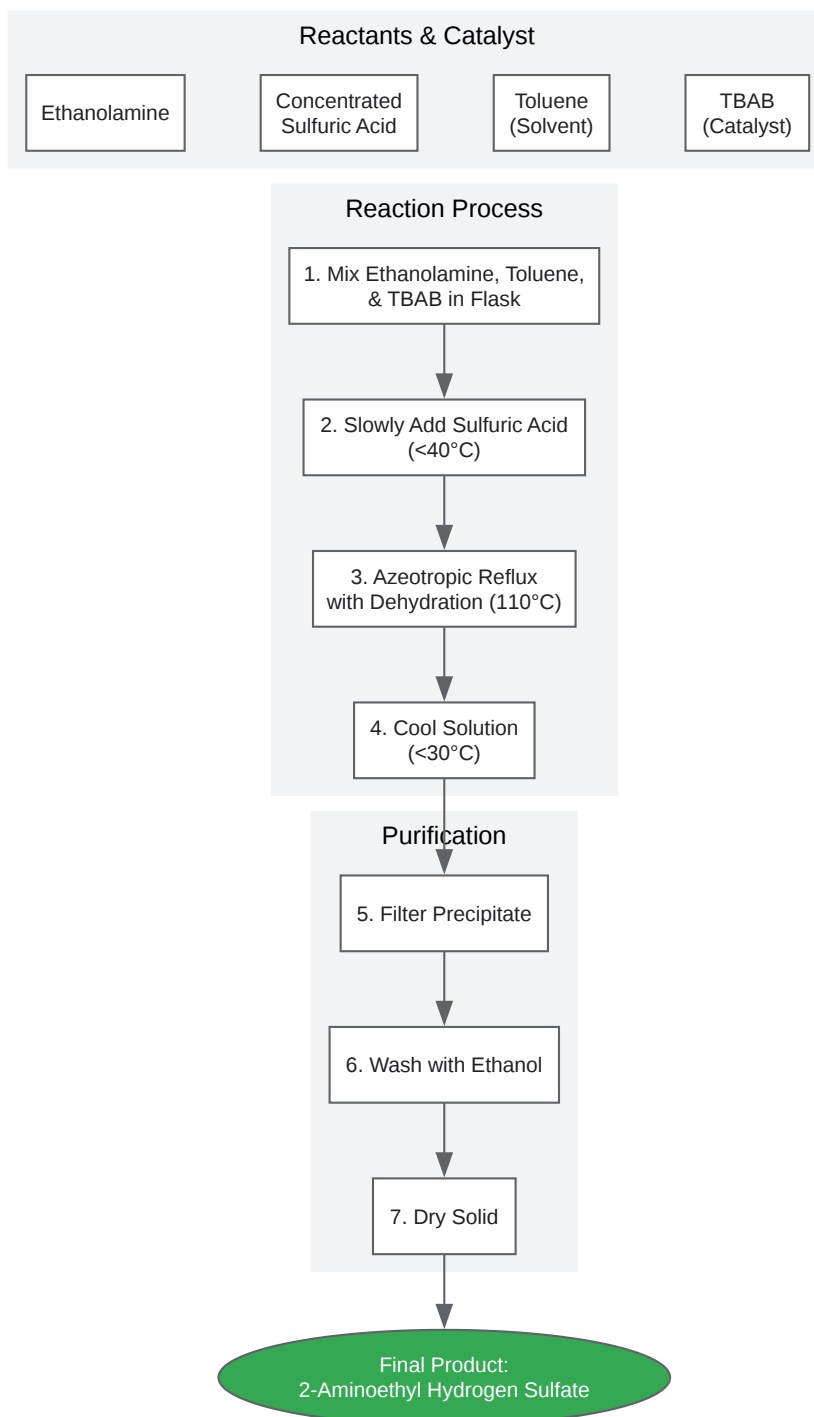
- Ethanolamine
- Concentrated Sulfuric Acid (98%)
- Toluene
- Tetrabutylammonium bromide (TBAB) (phase transfer catalyst)
- Ethanol
- Three-necked flask
- Constant pressure dropping funnel
- Thermometer
- Magnetic stirrer
- Oil-water separator with reflux condenser

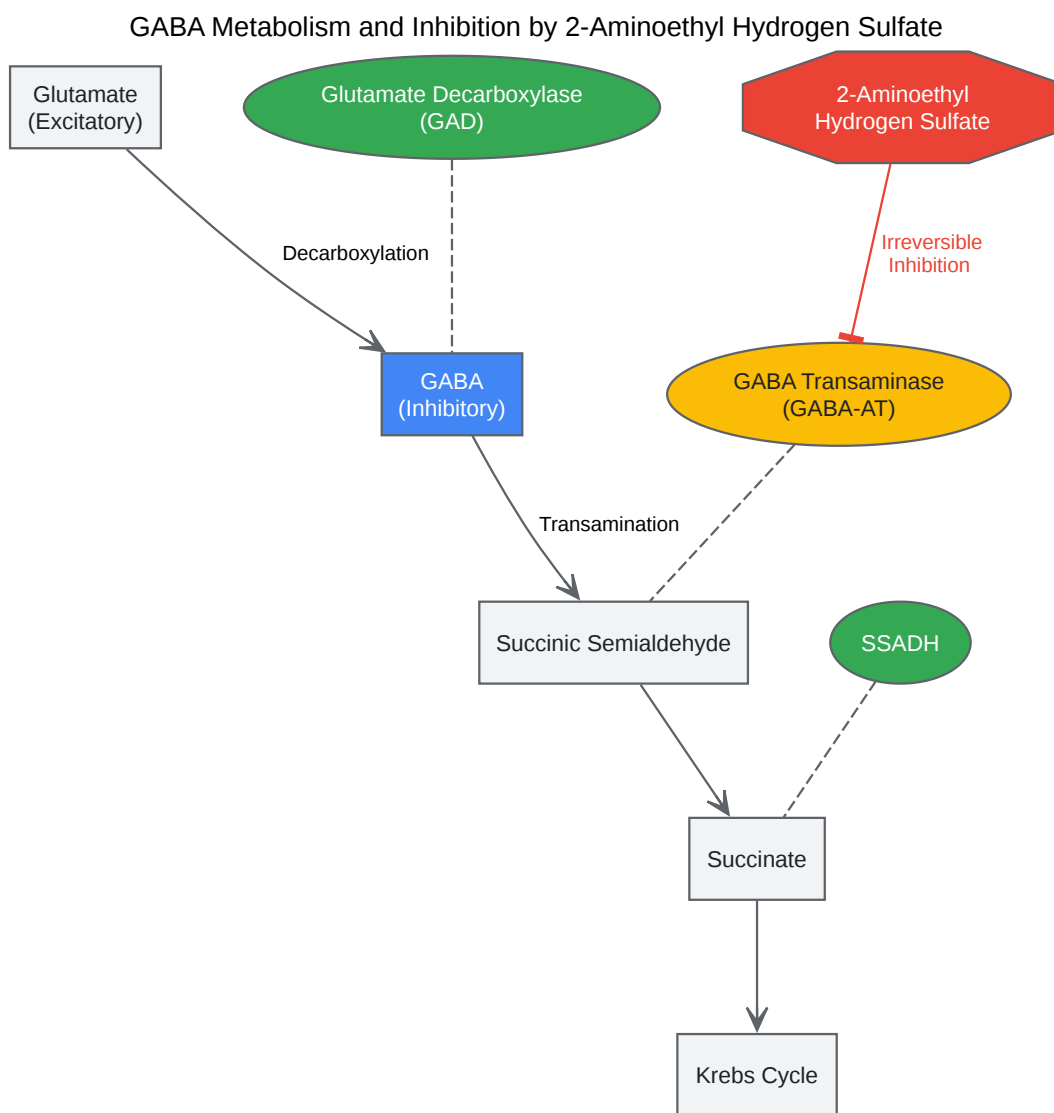
Procedure:

- To a three-necked flask containing 400 mL of toluene, add 100 mL of ethanolamine and 100 mg of the phase transfer catalyst, TBAB.[\[10\]](#)[\[11\]](#)
- Slowly add 1.1 equivalents of 98% concentrated sulfuric acid to the stirred mixture via the dropping funnel, ensuring the temperature is maintained below 40°C. The addition should be completed within one hour.[\[10\]](#)
- After the addition is complete, continue stirring for 30 minutes.[\[10\]](#)
- Assemble the oil-water separator and reflux condenser. Heat the reaction mixture to 110°C to begin azeotropic reflux dehydration.[\[10\]](#)
- Continue the reflux for approximately one hour, or until water no longer separates from the toluene.[\[10\]](#)
- Cool the reaction solution to below 30°C.[\[10\]](#)

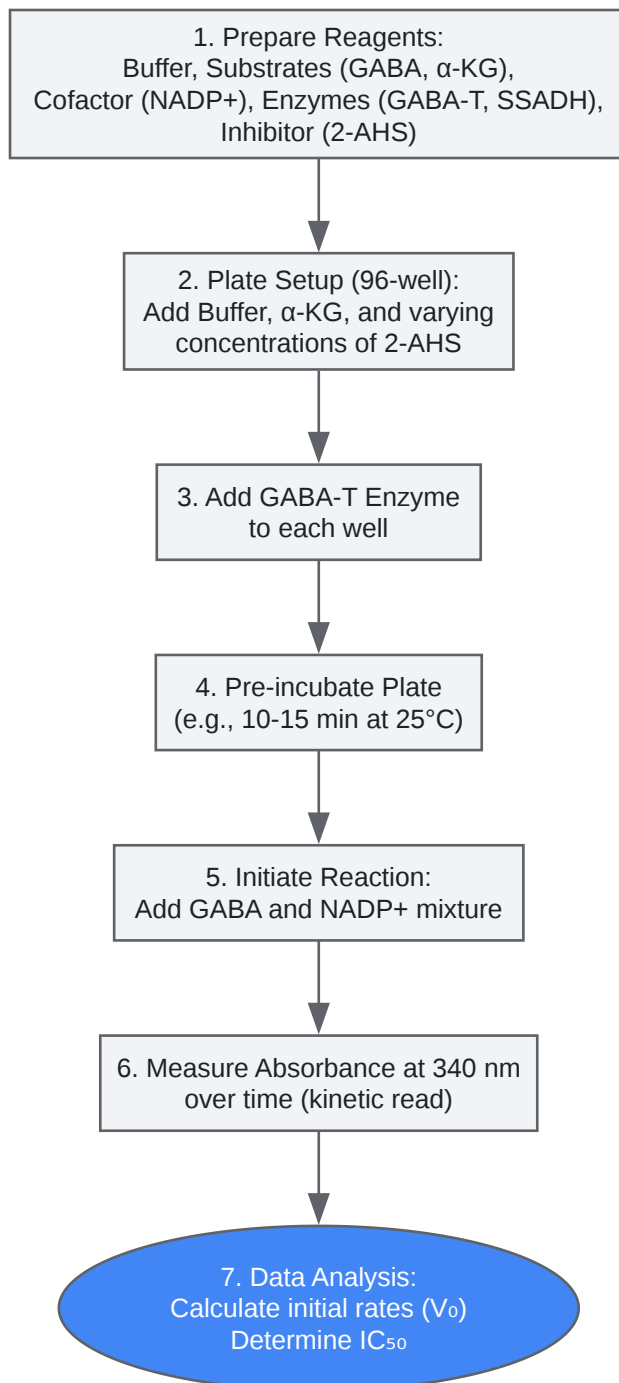
- Filter the resulting precipitate.[\[10\]](#)
- Wash the filter cake with ethanol.[\[10\]](#)
- Dry the solid product to obtain **2-Aminoethyl hydrogen sulfate** powder.[\[10\]](#)[\[11\]](#)

Synthesis Workflow of 2-Aminoethyl Hydrogen Sulfate





Workflow for In Vitro GABA-T Inhibition Assay

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